

# Ethylhydrazine molecular weight and formula

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## Compound of Interest

Compound Name: Ethylhydrazine

Cat. No.: B1196685

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An In-depth Technical Guide on **Ethylhydrazine**: Molecular Weight and Formula

For researchers, scientists, and drug development professionals, a precise understanding of a compound's fundamental properties is paramount. This guide provides the core molecular information for **ethylhydrazine**.

## Molecular and Physical Properties

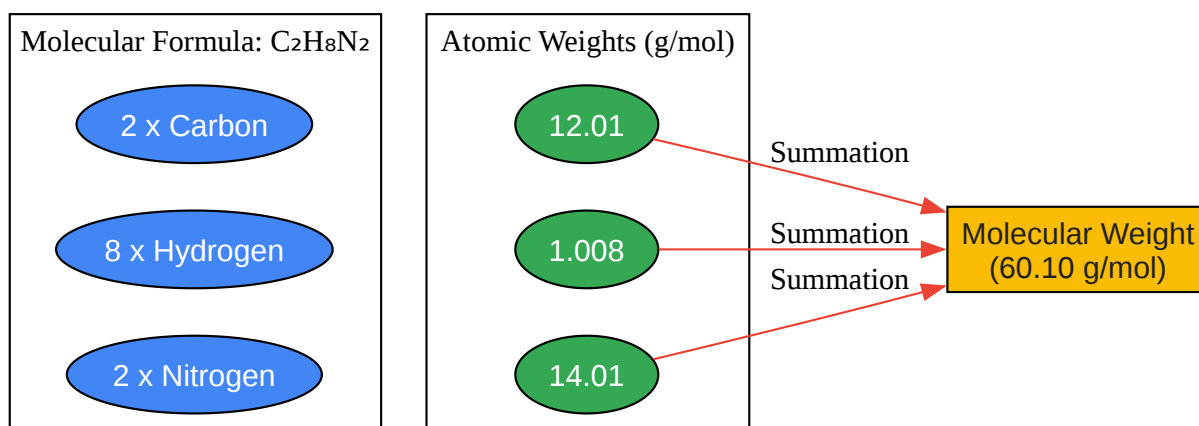
**Ethylhydrazine** is a chemical compound with the molecular formula  $C_2H_8N_2$ .<sup>[1][2]</sup> Its molecular weight is approximately 60.10 g/mol.<sup>[1][3]</sup>

The following table summarizes the key molecular data for **ethylhydrazine**:

Property	Value	Source
Molecular Formula	$C_2H_8N_2$	PubChem <sup>[1]</sup> , NIST <sup>[2]</sup>
Molecular Weight	60.10 g/mol	PubChem <sup>[1]</sup>
IUPAC Name	ethylhydrazine	PubChem <sup>[1]</sup>
CAS Registry Number	624-80-6	NIST <sup>[2]</sup>

## Logical Relationship of Molecular Formula and Weight

The molecular weight of a compound is derived from the sum of the atomic weights of its constituent atoms, as defined by its molecular formula.



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Caption: Calculation of molecular weight from the molecular formula.

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## References

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